

Des-4-fluorobenzyl Mosapride Reference Standard: Application Notes and Protocols

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Compound of Interest

Compound Name: Des-4-fluorobenzyl mosapride

Cat. No.: B030286

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of **Des-4-fluorobenzyl mosapride** reference standard in a research and development setting. **Des-4-fluorobenzyl mosapride** is the primary and active metabolite of mosapride, a selective 5-hydroxytryptamine-4 (5-HT₄) receptor agonist.^{[1][2][3]} Mosapride is utilized as a gastroprokinetic agent to enhance gastrointestinal motility.^{[4][5][6][7][8]} Accurate quantification of mosapride and its metabolites is crucial for pharmacokinetic, pharmacodynamic, and toxicology studies.

Product Information: Suppliers and Specifications

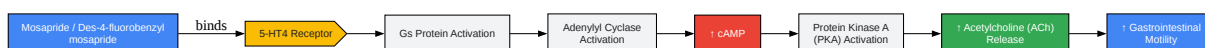
Several suppliers offer **Des-4-fluorobenzyl mosapride** reference standard. The following table summarizes key information for purchasing this compound.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Notes
Cayman Chemical	Des-4-fluorobenzyl Mosapride	152013-26-8	$C_{14}H_{20}ClN_3O_3$	313.8	≥90%	Primary metabolite of mosapride. [4]
LGC Standards	Des-4-fluorobenzyl Mosapride	152013-26-8	$C_{14}H_{20}ClN_3O_3$	313.78	-	Certified reference material.
Santa Cruz Biotechnology	Des-4-fluorobenzyl Mosapride	152013-26-8	$C_{14}H_{20}ClN_3O_3$	313.78	≥98%	For research use only. [7]
Biosynth	Des-4-fluorobenzyl mosapride	152013-26-8	$C_{14}H_{20}ClN_3O_3$	313.78	-	-
MedChem Express	Des-4-fluorobenzyl mosapride	152013-26-8	$C_{14}H_{20}ClN_3O_3$	313.78	>98%	Primary metabolite of Mosapride. [8]
Simson Pharma Limited	Des-4-fluorobenzyl Mosapride-d5	1246814-79-8	$C_{14}H_{15}D_5ClN_3O_3$	318.81	-	Deuterated internal standard. [6]

Axios Research	Des-4-fluorobenzyl Mosapride-d5	1246814-79-8	$C_{14}H_{15}D_5C$ IN_3O_3	318.81	-	Deuterated internal standard. [9]
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Mechanism of Action and Signaling Pathway

Mosapride, and by extension its active metabolite **Des-4-fluorobenzyl mosapride**, exerts its prokinetic effects by selectively agonizing the 5-HT₄ receptors located on enteric neurons. This activation stimulates the release of acetylcholine (ACh), which in turn enhances gastrointestinal smooth muscle contraction and motility.[4][5][7][10]



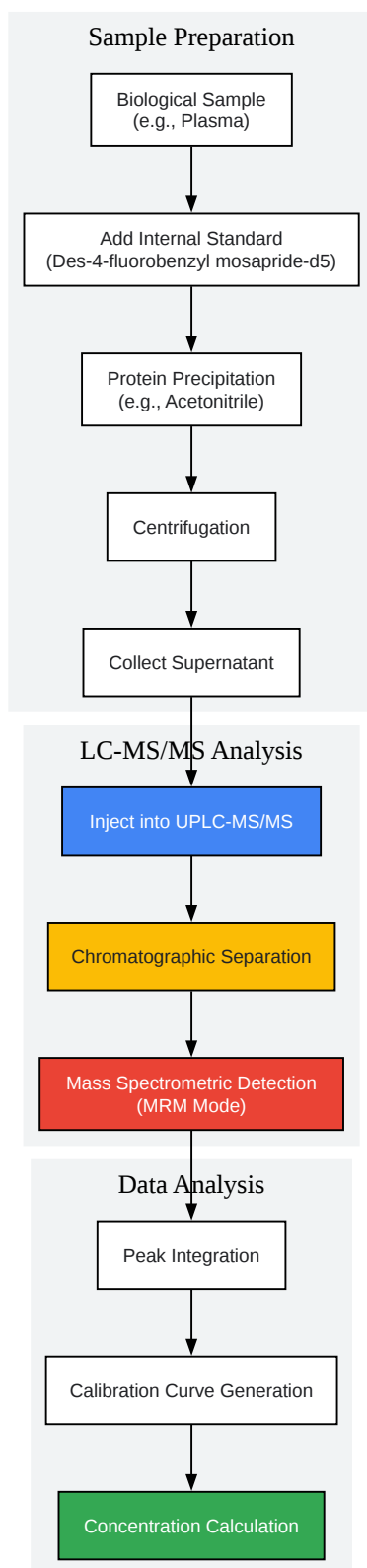
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Mosapride's 5-HT₄ Receptor Signaling Pathway.

Experimental Protocols

The **Des-4-fluorobenzyl mosapride** reference standard is primarily used for the quantitative analysis of the metabolite in biological matrices such as plasma, urine, and feces.[1] The following protocols are based on established liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods.[9][11]

Experimental Workflow for Quantification



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Workflow for **Des-4-fluorobenzyl mosapride** quantification.

Preparation of Stock and Working Solutions

- Stock Solution (1 mg/mL): Accurately weigh and dissolve the **Des-4-fluorobenzyl mosapride** reference standard in a suitable solvent (e.g., methanol or DMSO) to a final concentration of 1 mg/mL.
- Working Solutions: Prepare a series of working solutions by serially diluting the stock solution with the appropriate solvent (e.g., 50% methanol in water) to create calibration standards and quality control (QC) samples at various concentrations.
- Internal Standard (IS) Stock and Working Solutions: Prepare stock and working solutions of the deuterated internal standard (**Des-4-fluorobenzyl mosapride-d5**) in a similar manner.

Sample Preparation (Protein Precipitation)

This protocol is suitable for plasma samples.

- Aliquot 100 µL of plasma sample into a microcentrifuge tube.
- Add 10 µL of the internal standard working solution.
- Add 300 µL of ice-cold acetonitrile to precipitate proteins.
- Vortex for 1 minute.
- Centrifuge at 13,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 µL of the mobile phase.
- Inject an aliquot (e.g., 5-10 µL) into the LC-MS/MS system.

LC-MS/MS Method Parameters

The following are example parameters and should be optimized for the specific instrumentation used.

Table 1: Liquid Chromatography Parameters

Parameter	Value
Column	C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μ m)
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile
Gradient	Start with 5% B, ramp to 95% B over 5 min, hold for 1 min, return to initial conditions
Flow Rate	0.3 mL/min
Column Temperature	40°C

Table 2: Mass Spectrometry Parameters

Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Positive
Multiple Reaction Monitoring (MRM) Transitions	
Des-4-fluorobenzyl mosapride	m/z 314.2 \rightarrow 198.1 ^[9]
Des-4-fluorobenzyl mosapride-d5 (IS)	m/z 319.2 \rightarrow 203.1
Dwell Time	100 ms
Collision Energy	Optimize for specific instrument
Capillary Voltage	3.5 kV

Data Analysis and Quantification

- **Calibration Curve:** Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the nominal concentration of the calibration standards. A linear regression with a weighting factor of $1/x^2$ is typically used.

- Quantification: Determine the concentration of **Des-4-fluorobenzyl mosapride** in the unknown samples by interpolating their peak area ratios from the calibration curve.
- Validation: The method should be validated according to regulatory guidelines (e.g., FDA or EMA) for accuracy, precision, selectivity, sensitivity, recovery, and stability.

Other Potential Applications

Beyond its primary use in pharmacokinetic studies, the **Des-4-fluorobenzyl mosapride** reference standard can be utilized in:

- Metabolism Studies: To identify and confirm the structure of mosapride metabolites in in vitro (e.g., liver microsomes) and in vivo systems.[1][2]
- Drug-Drug Interaction Studies: To investigate the effect of co-administered drugs on the metabolism of mosapride.
- Environmental Analysis: To detect and quantify mosapride and its metabolites in environmental samples.
- In Vitro Pharmacology: To assess the activity of the metabolite at the 5-HT₄ receptor and other potential off-target receptors.[12]

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References

1. Structure identification and elucidation of mosapride metabolites in human urine, feces and plasma by ultra performance liquid chromatography-tandem mass spectrometry method - PubMed [pubmed.ncbi.nlm.nih.gov]
2. researchgate.net [researchgate.net]
3. The tissue distribution and excretion study of mosapride and its active des-p-fluorobenzyl and 4'-N-oxide metabolites in rats by ultra-high performance liquid chromatography-tandem

mass spectrometry method - PubMed [pubmed.ncbi.nlm.nih.gov]

- 4. What is the mechanism of Mosapride Citrate Hydrate? [synapse.patsnap.com]
- 5. grokipedia.com [grokipedia.com]
- 6. [Pharmacological effects of the gastroprokinetic agent mosapride citrate] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. What is Mosapride Citrate Hydrate used for? [synapse.patsnap.com]
- 8. Pharmacological effects of the gastroprokinetic agent mosapride citrate [jstage.jst.go.jp]
- 9. HPLC-MS/MS quantitative determination of mosapride and its metabo...: Ingenta Connect [ingentaconnect.com]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. Mosapride stimulates human 5-HT4-serotonin receptors in the heart - PubMed [pubmed.ncbi.nlm.nih.gov]
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